

Commercial Availability and Technical Guide for (R)-N-Boc-3-morpholinecarbaldehyde

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Compound of Interest

Compound Name: *Tert-butyl 3-formylmorpholine-4-carboxylate*

Cat. No.: B153264

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For researchers and professionals in drug development, (R)-N-Boc-3-morpholinecarbaldehyde serves as a valuable chiral building block. Its morpholine core is a privileged scaffold in medicinal chemistry, known for improving the pharmacokinetic properties of drug candidates.^[1] This technical guide provides a comprehensive overview of its commercial availability, physicochemical properties, a plausible synthetic approach, and its relevance in drug discovery.

Commercial Availability

Direct commercial availability of the enantiomerically pure (R)-N-Boc-3-morpholinecarbaldehyde is limited. While the racemic mixture and the (S)-enantiomer are available from several suppliers, the (R)-enantiomer is typically offered via custom synthesis.

Major chemical suppliers for the racemic and (S)- form include:

- AChemBlock: Offers N-Boc-3-morpholinecarbaldehyde with 97% purity.^[2]
- BOC Sciences: Provides (S)-N-Boc-3-morpholinecarbaldehyde with a purity of 95%.^[3]

Researchers requiring the (R)-enantiomer should inquire with these or other specialized custom synthesis providers.

Physicochemical Data

The following table summarizes the available physicochemical data for N-Boc-3-morpholinecarbaldehyde. The properties of the (R)-enantiomer are expected to be identical to the (S)-enantiomer, with the exception of the sign of its specific rotation.

Property	Value	Source
IUPAC Name	tert-butyl (3R)-3-formylmorpholine-4-carboxylate	Inferred
Synonyms	(R)-4-(tert-butoxycarbonyl)morpholine-3-carbaldehyde	Inferred
CAS Number	833474-06-9 (racemic)[2], 218594-01-5 ((S)-enantiomer) [3]	[2][3]
Molecular Formula	C10H17NO4[2]	[2]
Molecular Weight	215.25 g/mol [2]	[2]
Purity	Typically ≥95%	[2][3]
Appearance	Inquire with supplier	
SMILES	CC(C)(C)OC(=O)N1CC-- INVALID-LINK--OC1	Inferred

Synthetic Approach

A robust and stereocontrolled synthesis of (R)-N-Boc-3-morpholinecarbaldehyde can be envisioned through a two-step process: the enantioselective synthesis of the corresponding primary alcohol, (R)-N-Boc-3-morpholinemethanol, followed by a mild oxidation to the aldehyde.

Synthesis of (R)-N-Boc-3-morpholinemethanol

Chiral Starting Material
(e.g., (R)-amino alcohol)



Multi-step Synthesis



(R)-N-Boc-3-morpholinemethanol

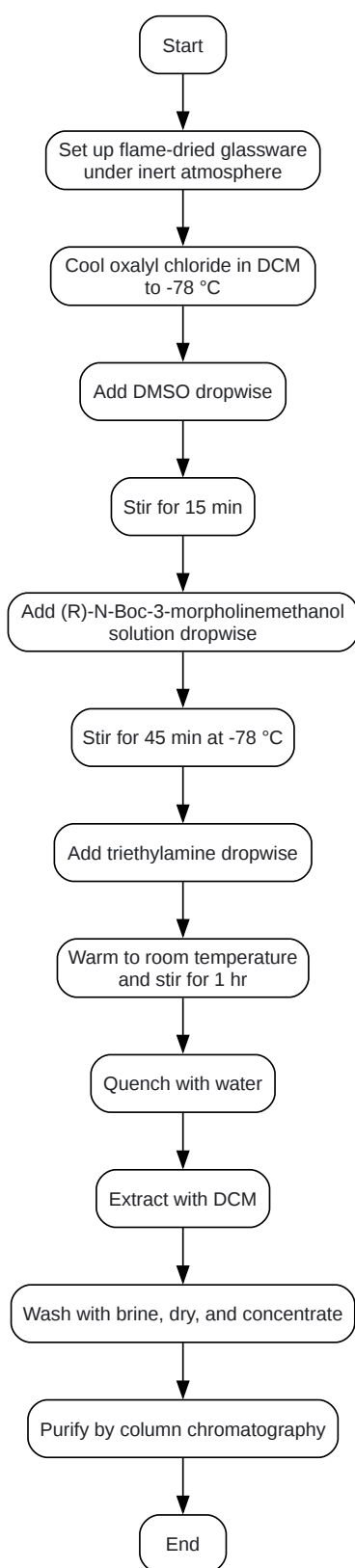
Oxidation

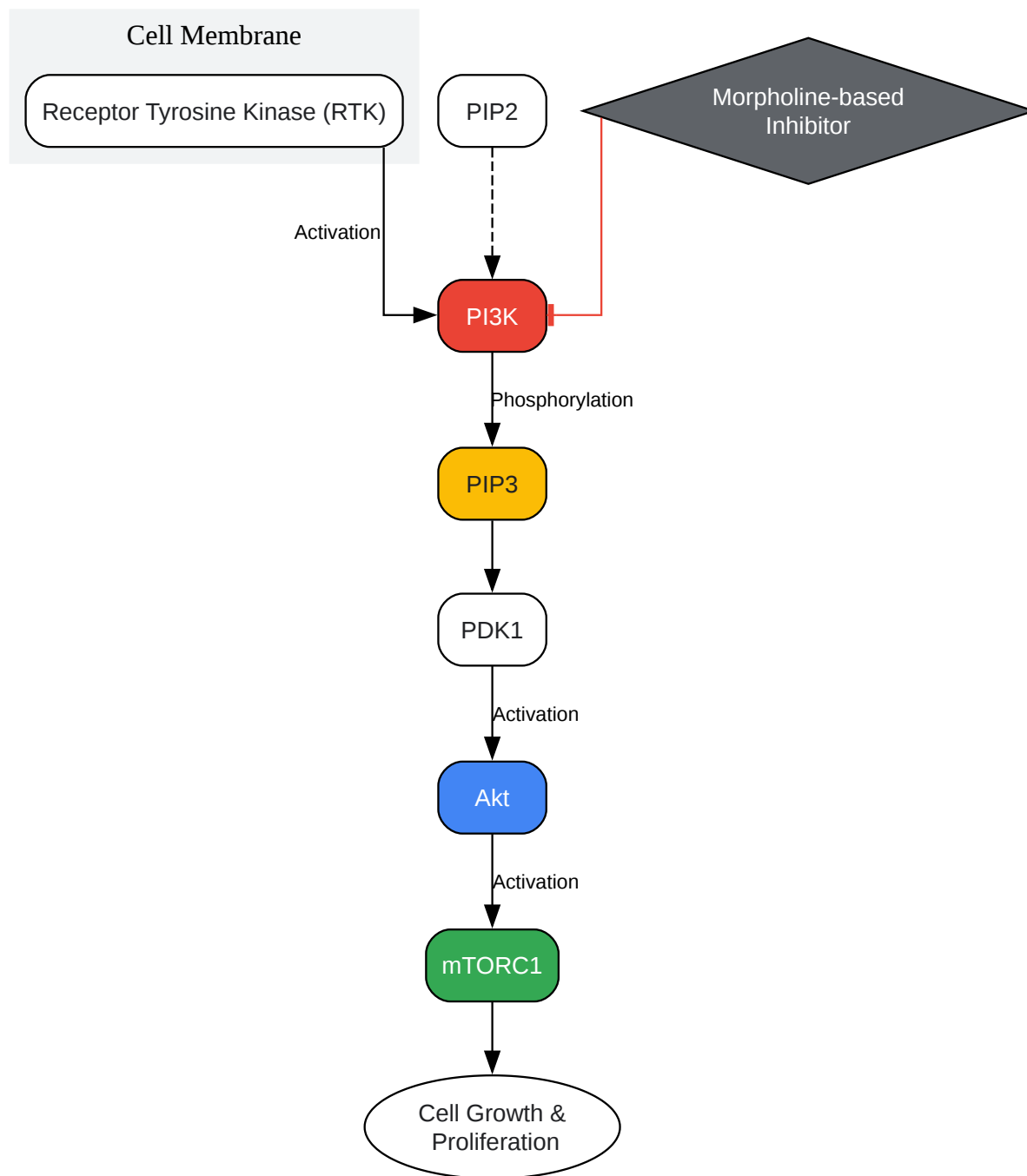


Mild Oxidation
(e.g., Swern, Dess-Martin)



(R)-N-Boc-3-morpholinecarbaldehyde





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References

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- 2. nbino.com [nbino.com]
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Address: 3281 E Guasti Rd

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